

An In-depth Technical Guide to Ethyl 2-Methylcyclohexanecarboxylate

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Compound of Interest

Compound Name: Ethyl 2-methylcyclohexanecarboxylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ethyl 2-methylcyclohexanecarboxylate**, a key aliphatic ester with applications in organic synthesis and potential relevance in drug development. This document details its chemical properties, synthesis, and spectroscopic characterization.

Chemical Properties and Data

Ethyl 2-methylcyclohexanecarboxylate is a saturated alicyclic ester. Its structure consists of a cyclohexane ring substituted with a methyl group at the 2-position and an ethoxycarbonyl group at the 1-position. The presence of two stereocenters at positions 1 and 2 gives rise to diastereomers (cis and trans isomers).

Table 1: Physical and Chemical Properties of **Ethyl 2-Methylcyclohexanecarboxylate**

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₈ O ₂	PubChem[1]
Molecular Weight	170.25 g/mol	PubChem[1]
IUPAC Name	ethyl 2-methylcyclohexane-1-carboxylate	PubChem[1]
Canonical SMILES	CCOC(=O)C1CCCCC1C	PubChem[1]
InChIKey	HBJZBPQYTLKQBY-UHFFFAOYSA-N	PubChem[1]
Boiling Point	Not available	ChemSynthesis[2]
Density	Not available	ChemSynthesis[2]
Refractive Index	Not available	ChemSynthesis[2]

Synthesis of Ethyl 2-Methylcyclohexanecarboxylate

The primary method for the synthesis of **ethyl 2-methylcyclohexanecarboxylate** is the Fischer esterification of 2-methylcyclohexanecarboxylic acid with ethanol in the presence of an acid catalyst.

Experimental Protocol: Fischer Esterification

This protocol is adapted from established procedures for Fischer esterification.

Materials:

- 2-Methylcyclohexanecarboxylic acid
- Anhydrous ethanol
- Concentrated sulfuric acid (or other suitable acid catalyst)
- Diethyl ether (or other suitable extraction solvent)
- Saturated sodium bicarbonate solution

- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a dry round-bottom flask, dissolve 2-methylcyclohexanecarboxylic acid (1.0 eq) in an excess of anhydrous ethanol (10-20 eq).
- **Catalyst Addition:** With stirring, carefully add a catalytic amount of concentrated sulfuric acid (0.1-0.2 eq).
- **Reflux:** Attach a reflux condenser and heat the mixture to a gentle reflux for 4-8 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After cooling to room temperature, the excess ethanol is removed under reduced pressure. The residue is diluted with diethyl ether and washed sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed using a rotary evaporator.
- **Purification:** The crude product can be purified by vacuum distillation to yield pure **ethyl 2-methylcyclohexanecarboxylate**.

Spectroscopic Characterization

While specific spectral data for **ethyl 2-methylcyclohexanecarboxylate** is not readily available in the searched literature, the following tables provide expected ranges and data for the closely related and structurally similar compound, ethyl cyclohexanecarboxylate, for comparative purposes.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 2: Comparative ^1H NMR Data (CDCl_3 , TMS at 0.00 ppm)

Chemical Shift (ppm)	Assignment (Ethyl Cyclohexanecarboxylate)	Expected Assignment (Ethyl 2-Methylcyclohexanecarboxylate)
4.12 (q, 2H)	$-\text{OCH}_2\text{CH}_3$	Quartet, ~ 4.1 ppm
2.30 (tt, 1H)	$-\text{CH}-\text{C}=\text{O}$	Multiplet, ~ 2.2 - 2.4 ppm
1.18 - 1.95 (m, 10H)	Cyclohexyl $-\text{CH}_2-$	Multiplets, ~ 1.0 - 2.0 ppm
1.25 (t, 3H)	$-\text{OCH}_2\text{CH}_3$	Triplet, ~ 1.2 ppm
Not Applicable	$-\text{CH}-\text{CH}_3$	Doublet, ~ 0.9 - 1.1 ppm

Table 3: Comparative ^{13}C NMR Data (CDCl_3 at 77.16 ppm)

Chemical Shift (ppm)	Assignment (Ethyl Cyclohexanecarboxylate)	Expected Assignment (Ethyl 2-Methylcyclohexanecarboxylate)
~176	C=O	~175-177
~60	-OCH ₂ CH ₃	~60
~43	-CH-C=O	~45-50
~29	Cyclohexyl C2/C6	Shifted by methyl substitution
~26	Cyclohexyl C4	~25-30
~25	Cyclohexyl C3/C5	Shifted by methyl substitution
14.3	-OCH ₂ CH ₃	~14
Not Applicable	-CH-CH ₃	~15-20

Infrared (IR) Spectroscopy

Table 4: Comparative IR Spectroscopy Data

Wavenumber (cm ⁻¹)	Assignment (Ethyl Cyclohexanecarboxylate)	Expected Assignment (Ethyl 2-Methylcyclohexanecarboxylate)
2930, 2856	C-H (sp ³) stretch	Strong, ~2850-2960
1736	C=O (ester) stretch	Strong, ~1735
1170	C-O stretch	Strong, ~1170-1250

Mass Spectrometry (MS)

The mass spectrum of **ethyl 2-methylcyclohexanecarboxylate** is expected to show a molecular ion peak (M⁺) at m/z = 170. Key fragmentation patterns would likely involve the loss

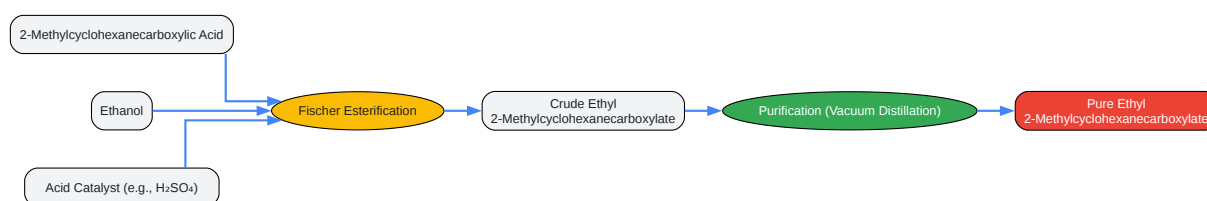
of the ethoxy group ($-\text{OCH}_2\text{CH}_3$, $m/z = 45$) and the ethyl group ($-\text{CH}_2\text{CH}_3$, $m/z = 29$), as well as fragmentation of the cyclohexane ring.

Signaling Pathways and Logical Relationships

Currently, there is no specific information available in the reviewed literature regarding the involvement of **ethyl 2-methylcyclohexanecarboxylate** in biological signaling pathways.

Synthesis Workflow

The synthesis of **ethyl 2-methylcyclohexanecarboxylate** follows a standard and well-established chemical transformation.



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Caption: Synthesis workflow for **ethyl 2-methylcyclohexanecarboxylate**.

Fischer Esterification Mechanism

The Fischer esterification is a reversible acid-catalyzed nucleophilic acyl substitution reaction.



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Caption: Mechanism of the Fischer esterification reaction.

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References

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